

In-Depth Technical Guide: Titanium-47 Safety and Handling

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Compound of Interest

Compound Name: *Titanium-47*

CAS No.: *14304-90-6*

Cat. No.: *B1264893*

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This guide provides comprehensive safety data and handling precautions for **Titanium-47** (^{47}Ti), tailored for researchers, scientists, and drug development professionals. As a specific Safety Data Sheet (SDS) for the stable isotope **Titanium-47** is not commonly available, this document synthesizes information from SDSs for elemental titanium and its alloys, which share identical chemical and physical properties.

Hazard Identification and Classification

Titanium-47, as with elemental titanium, is not classified as a hazardous substance according to the OSHA Hazard Communication Standard (2012).^{[1][2]} However, the primary hazards are associated with its physical form, particularly as a powder.

Potential Hazards:

- **Flammable Solid:** Fine titanium powder is a flammable solid and can ignite readily.^[3] Dust clouds of titanium powder can be explosive.^[4]
- **Inhalation:** Inhalation of fine dust particles may cause respiratory tract irritation.^{[1][5]}

- Eye Contact: May cause mechanical irritation.^[6]^[7]
- Skin Contact: Generally not considered a skin irritant, but good hygiene practices are recommended.^[6]

Chemwatch Hazard Ratings:

- Flammability: 0
- Toxicity: 0
- Body Contact: 0
- Reactivity: 0
- Chronic: 0 (Rating Scale: 0 = Minimum, 1 = Low, 2 = Moderate, 3 = High, 4 = Extreme)^[6]

Physical and Chemical Properties

A summary of the key physical and chemical properties of titanium is presented below.

Property	Value
Appearance	Dark grey, lustrous metal
Physical State	Solid
Melting Point	1660 °C (3020 °F)
Boiling Point	3287 °C (5949 °F)
Relative Density	4.5 @ 20 °C (Water = 1)
Auto-ignition Temperature	330 °C (cloud)
Solubility in Water	Immiscible
Molecular Weight	47.9 g/mol

Handling and Storage

Proper handling and storage procedures are critical to mitigate the risks associated with titanium powder.

Safe Handling:

- Avoid creating and accumulating dust.[6]
- Use in a well-ventilated area.[5][6]
- Employ non-sparking, non-static inducing tools (e.g., aluminum or beryllium-copper).[4]
- Electrically bond and ground all equipment used to process titanium powder to prevent static electricity accumulation.[4]
- Avoid all personal contact, including inhalation.[6]
- Wear appropriate personal protective equipment (PPE).

Storage:

- Store in original containers in a cool, dry, well-ventilated, and flame-proof area.[6]
- Keep away from ignition sources such as heat, sparks, and open flames.[2][4]
- Store under an inert gas like argon or nitrogen.[6]
- For minor quantities, store in an indoor fireproof cabinet or a room of noncombustible construction.[6]

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment are essential to minimize exposure.

Engineering Controls:

- Use a spark-free, earthed ventilation system that vents directly to the outside for large-scale or continuous use.[6]
- Provide dust collectors with explosion vents.[6]

- Maintain good housekeeping to prevent dust accumulation on surfaces.[\[4\]](#)

Personal Protective Equipment (PPE):

PPE Type	Specifications
Eye Protection	Safety glasses with side shields or chemical goggles. [6] Contact lenses should not be worn as they may absorb and concentrate irritants. [1]
Skin Protection	Wear appropriate protective gloves (e.g., leather) and clothing to prevent skin contact. [1] [4]
Respiratory Protection	If dust is generated, use a NIOSH-approved respirator. Follow OSHA respirator regulations (29 CFR 1910.134). [1] [5] Seek professional advice for respirator selection. [1]

First Aid and Emergency Procedures

First Aid Measures:

Exposure Route	Procedure
Inhalation	Move the person to fresh air. If breathing has stopped, give artificial respiration. Seek medical attention.[5][7]
Skin Contact	Immediately flush the skin with large amounts of water. Remove contaminated clothing. If irritation persists, seek medical attention.[6][7]
Eye Contact	Immediately flush eyes with plenty of running water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[6][7]
Ingestion	If swallowed, make the victim drink water (two glasses at most). Consult a doctor if feeling unwell.[3]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use a Class D dry powder fire extinguisher, dry table salt, or smother with dry sand, dry ground limestone, or dry clay.[3][7]
- Unsuitable Extinguishing Media: DO NOT use water, carbon dioxide, or foam.[7] Applying water to burning titanium can cause an explosion due to the evolution of flammable hydrogen gas.[4][7]
- Special Fire-Fighting Instructions: Allow the fire to burn out if it can be done safely. Apply extinguishing agents in a way that does not create a dust cloud.[4]

Toxicity and Health Effects

Titanium and its compounds are generally considered to have low toxicity.[6]

- Acute Effects: Dusts are thought to have little to no toxic effects.[6]
- Chronic Effects: Prolonged or repeated inhalation of dust may cause damage to the respiratory tract.[1] While titanium itself is not listed as a carcinogen, processes like welding

can generate fumes that are possibly carcinogenic.[1][2]

- Toxicity of Implants: In the context of medical implants, corrosion and wear can release titanium particles and ions, potentially leading to inflammatory reactions and, in rare cases, hypersensitivity.[8][9][10]

Experimental Protocols: Safe Handling of Titanium-47 Powder

This section outlines a general methodology for the safe handling of **Titanium-47** powder in a laboratory setting.

1. Preparation and Precautionary Measures:

- Designate a specific work area for handling titanium powder.
- Ensure the work area is clean and free of ignition sources.
- Verify that all equipment is properly bonded and grounded.
- Ensure a Class D fire extinguisher and appropriate spill cleanup materials are readily accessible.
- Review the Safety Data Sheet for titanium before commencing work.

2. Personal Protective Equipment (PPE) Donning:

- Don a lab coat, chemical-resistant gloves, and safety goggles with side shields.
- If there is a risk of significant dust generation, use a NIOSH-approved respirator.

3. Weighing and Transfer:

- Conduct all powder handling within a fume hood or a glove box with an inert atmosphere to minimize dust dispersion and ignition risk.
- Use non-sparking spatulas and weigh boats.

- Transfer the powder carefully to avoid creating dust clouds.
- Close the container tightly after use.

4. Spill and Waste Management:

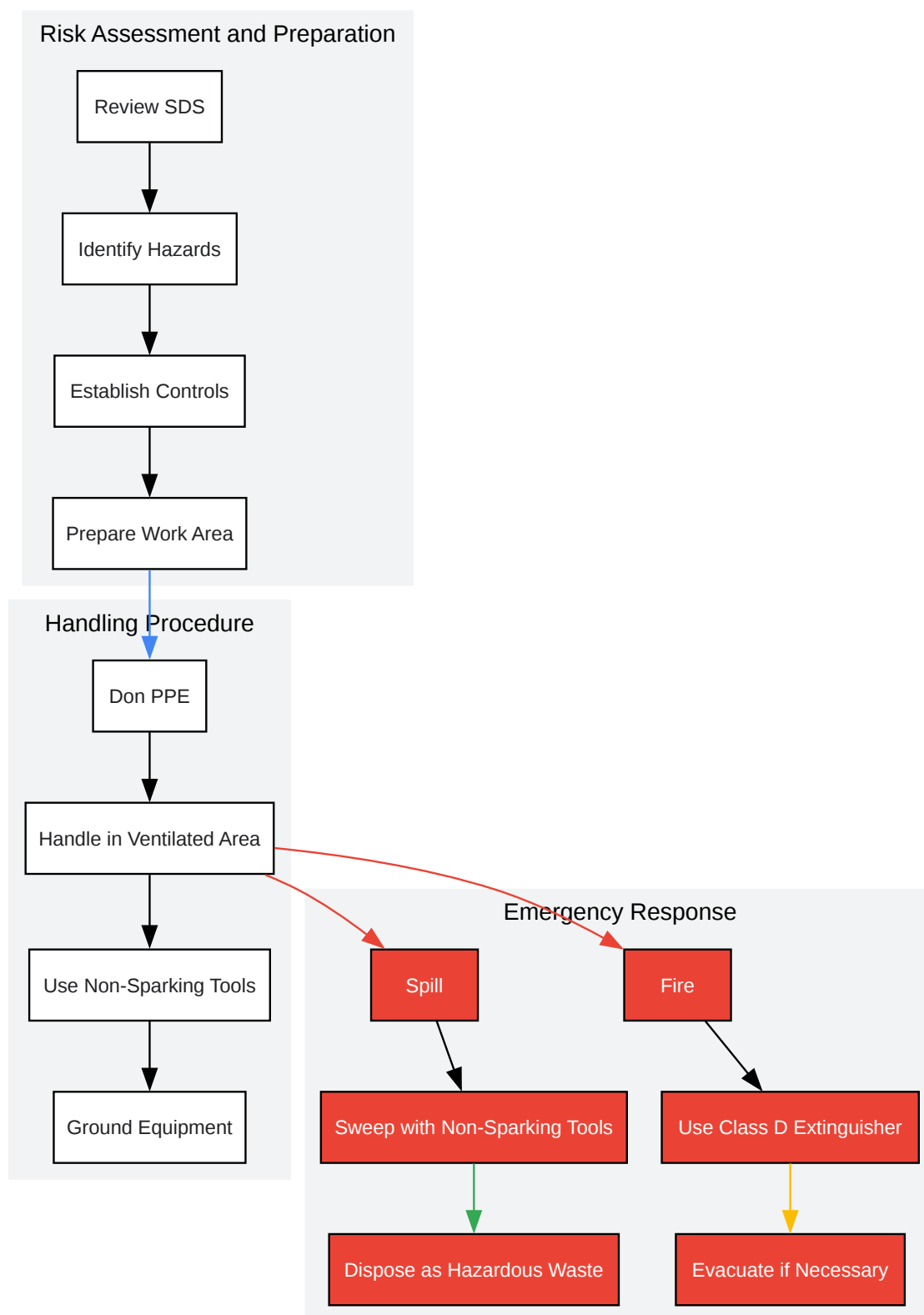
- In case of a small spill, carefully sweep the powder using a natural-fiber broom and a non-sparking dustpan.^[4] Do not use a vacuum cleaner, as this can create an explosion hazard.^[4]
- Collect the spilled material in a clearly labeled, sealed metal container for waste disposal.^[4]
- Dispose of waste in accordance with federal, state, and local regulations.^[6]

5. Post-Handling Procedures:

- Clean the work area thoroughly.
- Remove and dispose of gloves properly.
- Wash hands thoroughly with soap and water.

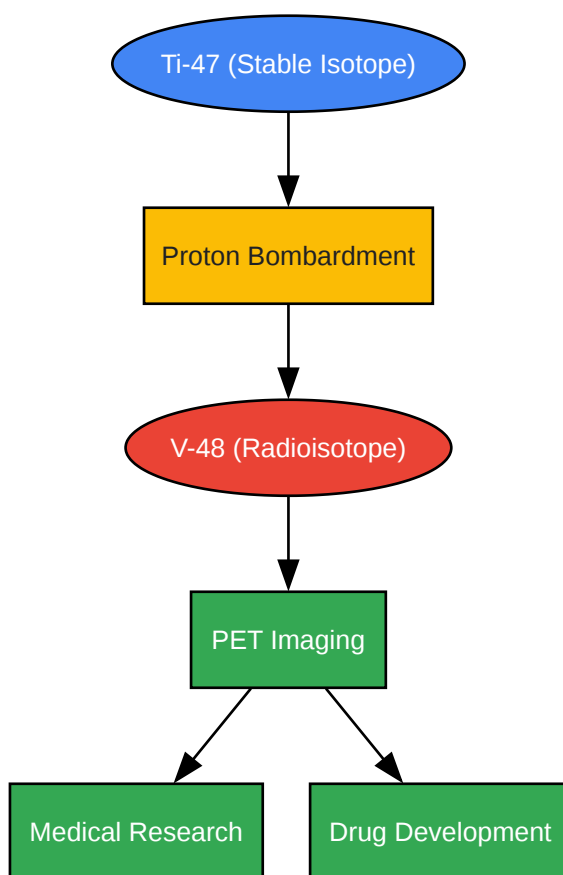
Visualizations

The following diagrams illustrate key logical workflows and relationships for handling **Titanium-47** safely.



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Caption: Logical workflow for the safe handling of **Titanium-47** powder.



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Caption: Application of **Titanium-47** in the production of Vanadium-48 for PET imaging.

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